

JP3000: A Technical Review of a Non-Biological Entity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JP3000

Cat. No.: B10862162

[Get Quote](#)

Initial Assessment: An extensive search for "**JP3000**" in the context of in vitro and in vivo models did not yield any relevant results pertaining to a biological agent, drug, or molecule. All retrieved information consistently identifies "**JP3000**" as a high-end, technologically advanced massage chair manufactured by Fujiiryoki, also marketed under the Synca Wellness brand.

Conclusion: There is no publicly available scientific literature detailing in vitro or in vivo studies for a compound or biological agent designated "**JP3000**." The product is a consumer wellness device.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

The following sections provide a conceptual framework for the in-depth technical guide you requested, using a hypothetical molecule, "Compound Y," to illustrate the requested data presentation, experimental protocols, and visualizations. This structure can be adapted for your actual compound of interest once it is correctly identified.

Compound Y: A Hypothetical Technical Guide

This guide outlines the preclinical evaluation of Compound Y, a novel kinase inhibitor, through a series of in vitro and in vivo models.

Quantitative Data Summary

The following tables summarize the key quantitative data from preclinical studies of Compound Y.

Table 1: In Vitro Efficacy of Compound Y

Cell Line	Target Kinase	IC ₅₀ (nM)	Assay Type
CancerCell-A	Kinase X	15	Biochemical
CancerCell-B	Kinase X	25	Cell-based
NormalCell-1	Kinase X	>1000	Cell-based

Table 2: In Vivo Efficacy of Compound Y in Xenograft Model

Treatment Group	Dose (mg/kg)	Tumor Growth Inhibition (%)	p-value
Vehicle	-	0	-
Compound Y	10	45	<0.05
Compound Y	25	78	<0.01

Experimental Protocols

Detailed methodologies for key experiments are provided below.

Cell-Based Kinase Inhibition Assay Protocol

- Cell Culture: CancerCell-B cells were cultured in RPMI-1640 medium supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin at 37°C in a humidified 5% CO₂ incubator.
- Compound Preparation: Compound Y was dissolved in DMSO to create a 10 mM stock solution and serially diluted to the desired concentrations.
- Assay Procedure: Cells were seeded in 96-well plates. After 24 hours, cells were treated with varying concentrations of Compound Y for 72 hours.
- Viability Assessment: Cell viability was assessed using a commercial luminescent cell viability assay, and luminescence was read on a plate reader.

- Data Analysis: IC₅₀ values were calculated by fitting the dose-response data to a four-parameter logistic curve using graphing software.

Xenograft Tumor Model Protocol

- Animal Housing: Athymic nude mice (female, 6-8 weeks old) were housed in a pathogen-free environment with a 12-hour light/dark cycle and ad libitum access to food and water.
- Tumor Implantation: CancerCell-A cells (5×10^6) were suspended in a 1:1 mixture of media and Matrigel and implanted subcutaneously into the right flank of each mouse.
- Treatment: When tumors reached an average volume of 100-150 mm³, mice were randomized into treatment groups. Compound Y was administered orally once daily.
- Tumor Measurement: Tumor volume was measured twice weekly with calipers and calculated using the formula: $(\text{Length} \times \text{Width}^2)/2$.
- Efficacy Calculation: Tumor growth inhibition was calculated as the percentage difference in the mean tumor volume between the treated and vehicle groups.

Visualizations: Signaling Pathways and Workflows

The following diagrams, generated using the DOT language, illustrate key biological pathways and experimental processes.

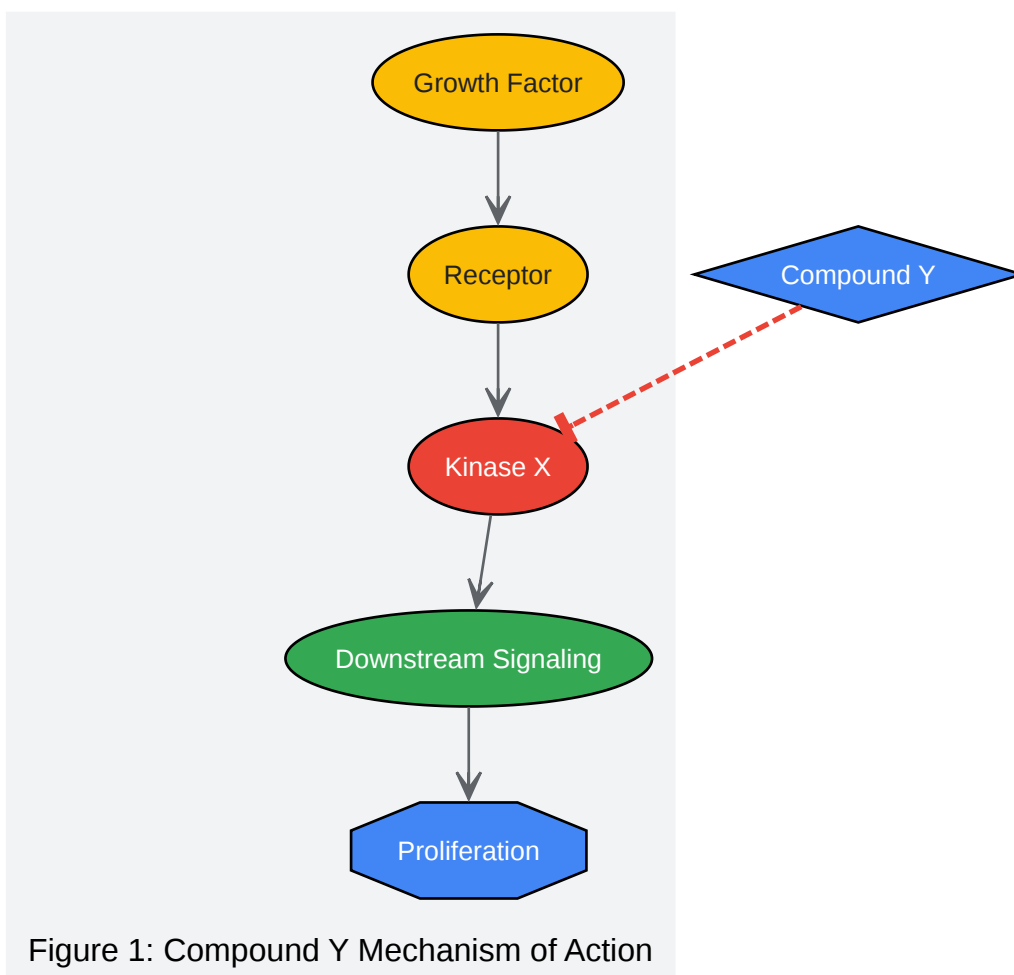


Figure 1: Compound Y Mechanism of Action

[Click to download full resolution via product page](#)

Figure 1: Compound Y inhibits Kinase X, blocking proliferation.



Figure 2: In Vivo Xenograft Workflow

[Click to download full resolution via product page](#)

Figure 2: Workflow for assessing Compound Y efficacy in vivo.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. themassagechair.com [themassagechair.com]
- 2. JP-3000 | Fujiiryoki GLOBAL SITE [fujiiryokiglobal.com]
- 3. syncamassagechair.com [syncamassagechair.com]
- 4. recoveryforathletes.com [recoveryforathletes.com]
- 5. youtube.com [youtube.com]
- 6. Synca JP3000 4D Massage Chair | Made in Japan [easymassagechair.com]
- 7. johnsonfitness.com [johnsonfitness.com]
- 8. m.youtube.com [m.youtube.com]
- 9. m.youtube.com [m.youtube.com]
- 10. massagechairs.com [massagechairs.com]
- To cite this document: BenchChem. [JP3000: A Technical Review of a Non-Biological Entity]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10862162#jp3000-in-vitro-and-in-vivo-models\]](https://www.benchchem.com/product/b10862162#jp3000-in-vitro-and-in-vivo-models)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com